

# Essential Safety and Handling Guide for Merimepodib (VX-497)

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## Compound of Interest

Compound Name: *Merimepodib*

Cat. No.: *B1676299*

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Merimepodib** (VX-497). The following procedures are based on standard laboratory practices for handling potent pharmaceutical compounds and should be supplemented by a thorough risk assessment specific to your laboratory's operations.

## Chemical and Physical Properties of Merimepodib

**Merimepodib** is an inhibitor of inosine monophosphate dehydrogenase (IMPDH), which gives it antiviral and immunosuppressive properties.<sup>[1][2][3]</sup> Understanding its physical and chemical characteristics is fundamental to safe handling.

Property	Value
Molecular Formula	$C_{23}H_{24}N_4O_6$
Molecular Weight	452.46 g/mol <sup>[2]</sup>
Appearance	Solid
Solubility	DMSO: 90 mg/mL (198.91 mM) <sup>[1]</sup>
Storage Temperature	-20°C, protected from light and moisture
CAS Number	198821-22-6 <sup>[3]</sup>

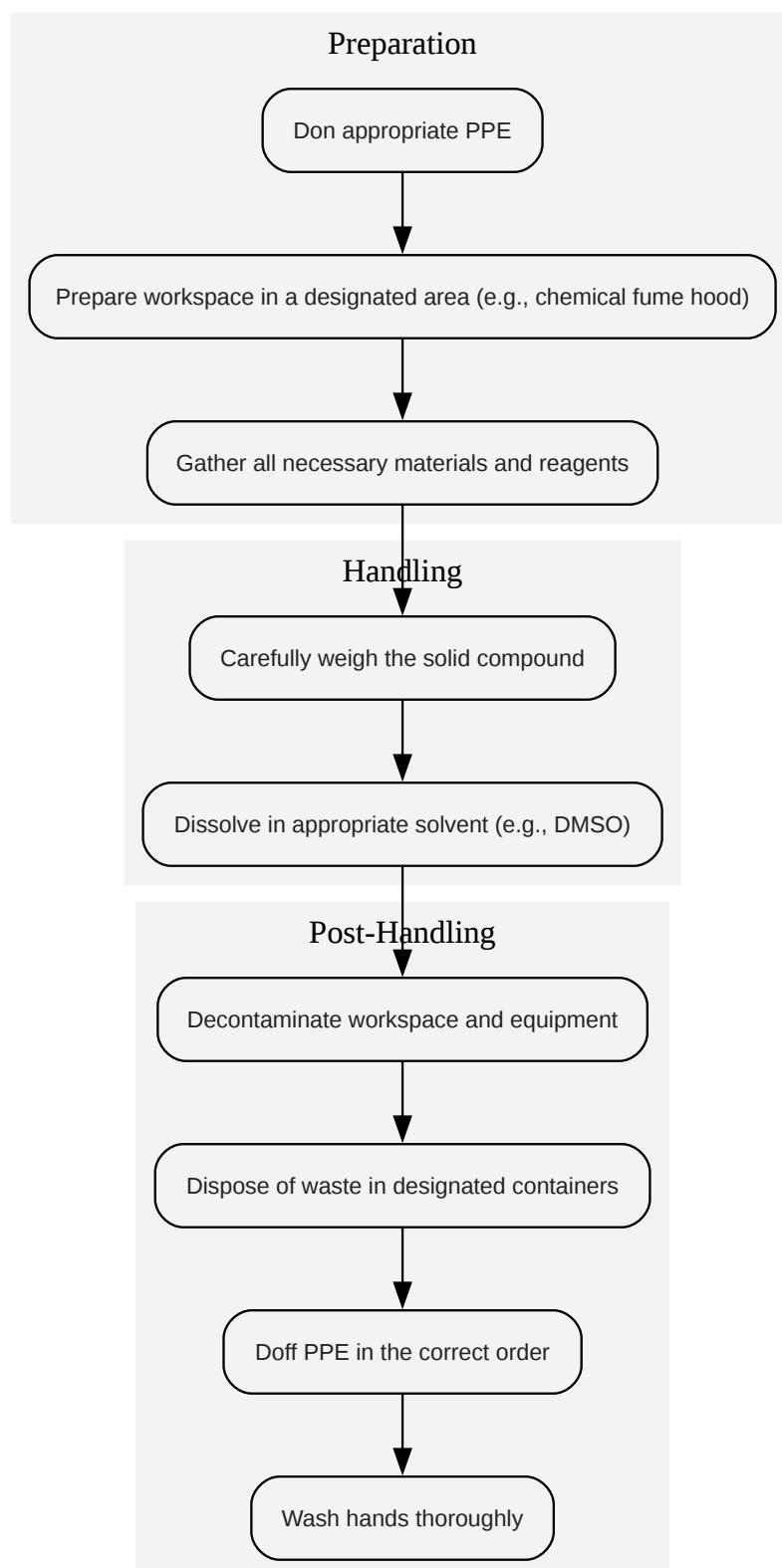
## Personal Protective Equipment (PPE)

Due to the lack of a specific Safety Data Sheet (SDS) with detailed personal protective equipment (PPE) recommendations for **Merimepodib**, the following guidelines are based on general best practices for handling potent, non-volatile pharmaceutical compounds in a research setting.<sup>[4][5]</sup> A site-specific risk assessment should be conducted to determine the precise requirements for your experimental procedures.

Protection Type	Recommended Equipment
Hand Protection	Nitrile or other chemically resistant gloves. Double gloving is recommended when handling the pure compound or concentrated solutions.
Eye Protection	ANSI-rated safety glasses with side shields or chemical splash goggles. <sup>[4]</sup>
Skin and Body	A fully buttoned laboratory coat. Consider a disposable gown when handling larger quantities or if there is a risk of significant contamination.
Respiratory	Not generally required when handling small quantities in a well-ventilated area or a chemical fume hood. If there is a potential for aerosolization of the powder, a NIOSH-approved respirator (e.g., N95 or higher) should be used.

## Operational Plan for Safe Handling

Adherence to a strict operational workflow is critical to minimize exposure and ensure a safe laboratory environment.



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**Caption:** Workflow for Safe Handling of **Merimepodib**.

## Disposal Plan

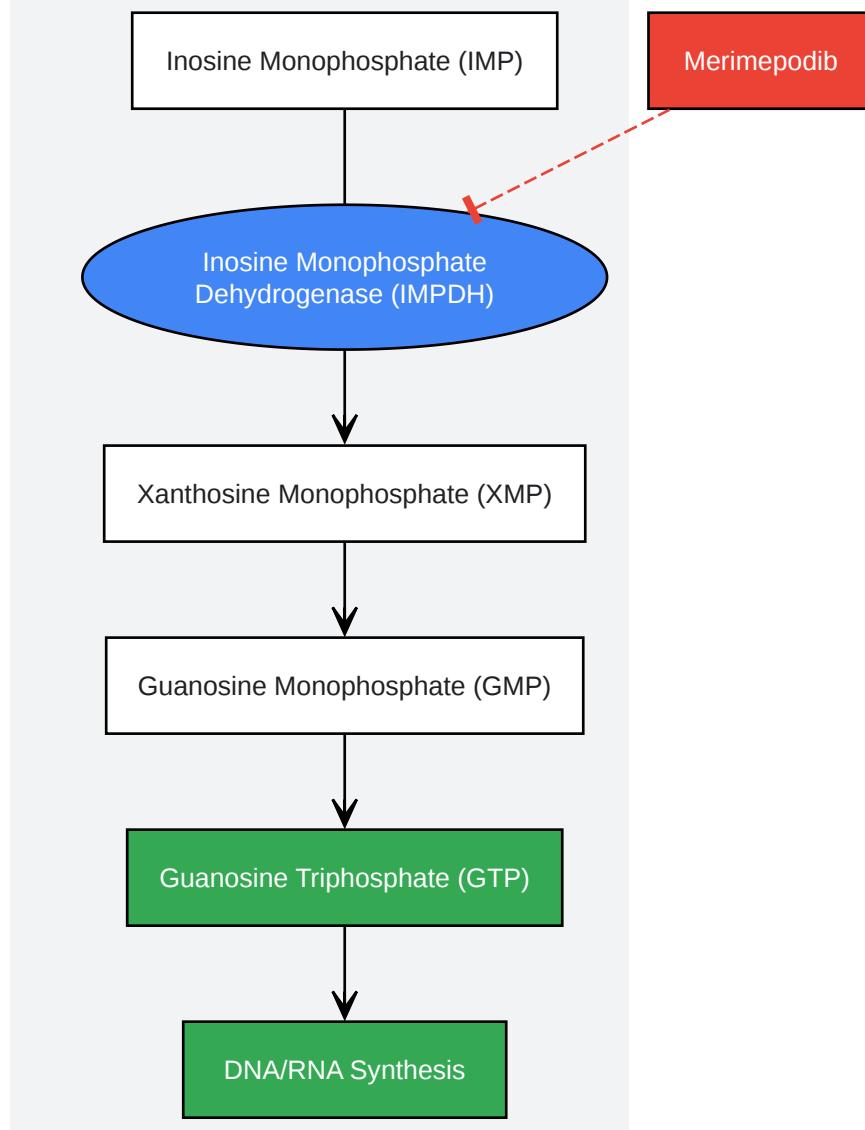
Proper disposal of **Merimepodib** and associated waste is crucial to prevent environmental contamination.<sup>[6]</sup> As an investigational drug, it should be treated as regulated pharmaceutical waste.

- Segregation: All waste contaminated with **Merimepodib**, including unused compound, solutions, contaminated PPE, and labware, must be segregated from general laboratory waste.
- Labeling: Waste containers must be clearly labeled as "Hazardous Pharmaceutical Waste" and include the name "**Merimepodib**."
- Containment:
  - Solid Waste: Collect in a designated, sealed, and puncture-resistant container.
  - Liquid Waste: Collect in a sealed, leak-proof container compatible with the solvents used.
  - Sharps: Any contaminated needles or blades should be disposed of in a designated sharps container.
- Final Disposal: Disposal should be carried out through an approved hazardous waste disposal vendor in accordance with local, state, and federal regulations.<sup>[7]</sup> Incineration is often the preferred method for pharmaceutical waste.<sup>[6][7]</sup> Under no circumstances should **Merimepodib** be disposed of down the drain or in the regular trash.<sup>[6][8]</sup>

## Mechanism of Action

**Merimepodib** is a noncompetitive inhibitor of inosine monophosphate dehydrogenase (IMPDH).<sup>[2][9]</sup> IMPDH is a key enzyme in the de novo synthesis of guanine nucleotides.<sup>[2][10]</sup> By inhibiting this enzyme, **Merimepodib** depletes the intracellular pool of guanosine triphosphate (GTP), which is essential for DNA and RNA synthesis, leading to its antiviral and antiproliferative effects.<sup>[2][10]</sup>

## Guanine Nucleotide Synthesis Pathway

[Click to download full resolution via product page](#)**Caption: Merimepodib's Inhibition of the IMPDH Pathway.****Need Custom Synthesis?**

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